

Spectroscopic Characterization of 5-Vinyl-2,3-dihydrobenzofuran: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 5-Vinyl-2,3-dihydrobenzofuran

CAS No.: 633335-97-4

Cat. No.: B106634

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **5-Vinyl-2,3-dihydrobenzofuran**, a key intermediate in the synthesis of various bioactive molecules and materials. This document is intended for researchers, scientists, and drug development professionals, offering in-depth analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The focus is on the practical application and interpretation of this data to ensure structural integrity and purity.

Introduction

5-Vinyl-2,3-dihydrobenzofuran is a heterocyclic compound featuring a dihydrobenzofuran core substituted with a vinyl group. The precise characterization of this molecule is paramount for its application in further synthetic endeavors, as its isomeric purity and structural confirmation directly impact the outcome of subsequent reactions and the biological activity of the final products. Spectroscopic methods provide a powerful, non-destructive means to elucidate the molecular structure and confirm the identity of the synthesized compound. This guide will delve into the expected spectroscopic signatures of **5-Vinyl-2,3-dihydrobenzofuran** and the experimental protocols to acquire them.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **5-Vinyl-2,3-dihydrobenzofuran**, both ^1H and ^{13}C NMR are essential for unambiguous characterization.

^1H NMR Spectroscopy

The proton NMR spectrum of **5-Vinyl-2,3-dihydrobenzofuran** is expected to exhibit distinct signals corresponding to the aromatic, vinylic, and aliphatic protons of the dihydrofuran ring.

Predicted ^1H NMR Data (in CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.2-7.3	m	2H	Ar-H (H-4, H-6)
~6.7-6.8	d	1H	Ar-H (H-7)
~6.6-6.7	dd	1H	-CH=CH ₂
~5.6-5.7	d	1H	-CH=CH ₂ (trans)
~5.1-5.2	d	1H	-CH=CH ₂ (cis)
~4.6	t	2H	O-CH ₂ (H-2)
~3.2	t	2H	Ar-CH ₂ (H-3)

Interpretation and Causality:

- The aromatic protons (H-4, H-6, and H-7) will appear in the downfield region (δ 6.7-7.3 ppm) due to the deshielding effect of the benzene ring current. The substitution pattern will lead to a characteristic splitting pattern.
- The vinyl protons will present a classic AMX spin system. The proton on the carbon attached to the aromatic ring (-CH=CH₂) will be a doublet of doublets due to coupling with the two terminal vinyl protons. The terminal protons (=CH₂) are diastereotopic and will appear as two

distinct doublets, one for the proton cis and one for the proton trans to the rest of the molecule.

- The methylene protons of the dihydrofuran ring will appear as two triplets. The protons at the 2-position (O-CH₂) are adjacent to an oxygen atom, leading to a downfield shift (~4.6 ppm) compared to the protons at the 3-position (Ar-CH₂) which are expected around 3.2 ppm. The triplet multiplicity arises from coupling with the adjacent CH₂ group.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon framework of the molecule.

Predicted ¹³C NMR Data (in CDCl₃, 100 MHz)

Chemical Shift (δ, ppm)	Assignment
~159-160	Ar-C-O (C-7a)
~137	-CH=CH ₂
~131	Ar-C-CH=CH ₂ (C-5)
~129	Ar-CH (C-4 or C-6)
~127	Ar-C (C-3a)
~125	Ar-CH (C-6 or C-4)
~116	-CH=CH ₂
~109	Ar-CH (C-7)
~71	O-CH ₂ (C-2)
~29	Ar-CH ₂ (C-3)

Interpretation and Causality:

- The carbon attached to the oxygen in the aromatic ring (C-7a) is expected to be the most downfield of the aromatic carbons.

- The vinyl carbons will appear in the region of δ 110-140 ppm. The substituted carbon of the vinyl group ($-\text{CH}=\text{CH}_2$) will be further downfield than the terminal carbon ($-\text{CH}=\text{CH}_2$).
- The aliphatic carbons of the dihydrofuran ring will be significantly upfield, with the carbon adjacent to the oxygen (C-2) appearing around δ 71 ppm and the other methylene carbon (C-3) around δ 29 ppm.

Experimental Protocol for NMR Data Acquisition:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **5-Vinyl-2,3-dihydrobenzofuran** in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrument Setup:** Utilize a 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly tuned and shimmed for optimal resolution.
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR to achieve a good signal-to-noise ratio.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	=C-H stretch (vinyl & aromatic)
2980-2850	Medium	C-H stretch (aliphatic)
~1630	Medium	C=C stretch (vinyl)
1600, 1480	Medium-Strong	C=C stretch (aromatic)
~1230	Strong	C-O stretch (aryl ether)
990, 910	Strong	=C-H bend (vinyl out-of-plane)

Interpretation and Causality:

- The presence of both sp² and sp³ hybridized C-H bonds will be evident from the C-H stretching vibrations above and below 3000 cm⁻¹, respectively.[\[1\]](#)[\[2\]](#)
- A key absorption for the vinyl group is the C=C stretching vibration around 1630 cm⁻¹.[\[3\]](#)
- The aromatic ring will show characteristic C=C stretching absorptions at approximately 1600 and 1480 cm⁻¹.[\[1\]](#)
- A strong band around 1230 cm⁻¹ is indicative of the aryl ether C-O bond stretch.
- The out-of-plane bending vibrations for the vinyl group at ~990 and 910 cm⁻¹ are highly characteristic and confirm its presence.[\[4\]](#)

Experimental Protocol for IR Data Acquisition (Attenuated Total Reflectance - ATR):

- Instrument Setup: Use a Fourier-Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory.
- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small drop of the neat liquid sample of **5-Vinyl-2,3-dihydrobenzofuran** directly onto the ATR crystal.

- **Spectrum Acquisition:** Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Predicted Mass Spectrometry Data (Electron Ionization - EI):

- **Molecular Ion ($M^{+\bullet}$):** m/z 146. This peak corresponds to the molecular weight of **5-Vinyl-2,3-dihydrobenzofuran** ($C_{10}H_{10}O$).
- **Key Fragmentation Patterns:**
 - m/z 145 [$M-H$] $^{+\bullet}$: Loss of a hydrogen radical.
 - m/z 131 [$M-CH_3$] $^{+\bullet}$: Loss of a methyl radical, likely after rearrangement.
 - m/z 118 [$M-C_2H_4$] $^{+\bullet}$: Retro-Diels-Alder type fragmentation of the dihydrofuran ring, leading to the loss of ethene. This is a characteristic fragmentation for dihydrobenzofurans.
 - m/z 117 [$M-CHO$] $^{+\bullet}$: Loss of a formyl radical.
 - m/z 91: Tropylium ion, a common fragment for alkyl-substituted benzene rings.

Interpretation and Causality:

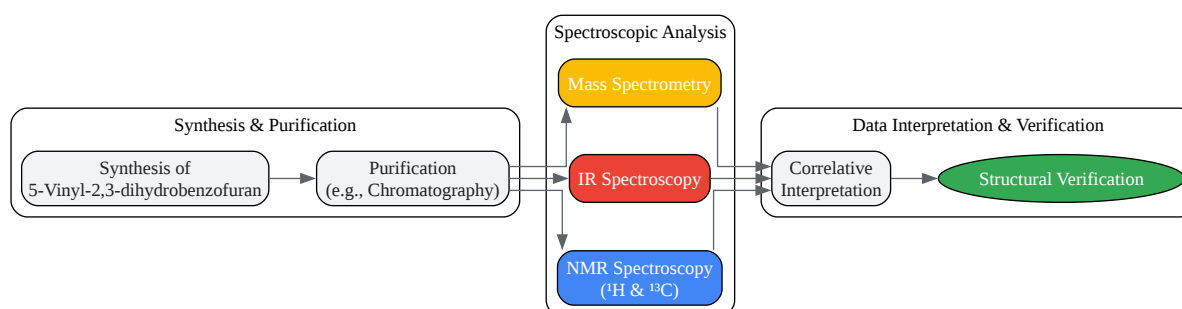
The fragmentation pattern in EI-MS is a result of the high-energy ionization process causing the molecular ion to break apart in characteristic ways. The stability of the resulting fragments dictates the observed peaks. The retro-Diels-Alder fragmentation is a particularly diagnostic pathway for the dihydrofuran ring system.

Experimental Protocol for MS Data Acquisition (GC-MS):

- **Sample Introduction:** Inject a dilute solution of the compound into a Gas Chromatograph (GC) coupled to a Mass Spectrometer. The GC will separate the compound from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer, where it is ionized, typically by electron impact (EI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Integrated Spectroscopic Analysis Workflow

The confirmation of the structure of **5-Vinyl-2,3-dihydrobenzofuran** relies on the cohesive interpretation of all spectroscopic data. The following workflow illustrates this integrated approach.



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Caption: Workflow for the synthesis, purification, and spectroscopic verification of **5-Vinyl-2,3-dihydrobenzofuran**.

Conclusion

The structural elucidation of **5-Vinyl-2,3-dihydrobenzofuran** is reliably achieved through a combination of NMR, IR, and MS techniques. Each method provides a unique and complementary piece of the structural puzzle. By understanding the expected spectroscopic data and the principles behind their interpretation, researchers can confidently verify the identity and purity of this important synthetic intermediate, ensuring the integrity of their subsequent scientific investigations.

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